

An In-depth Technical Guide to Tetrakis(dimethoxyboryl)methane

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Tetrakis(dimethoxyboryl)methane*

Cat. No.: *B091650*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrakis(dimethoxyboryl)methane, with the systematic name octamethylmethanetetrayltetraboronate, is a unique organoboron compound featuring a central carbon atom bonded to four dimethoxyboryl groups. Its highly functionalized structure makes it a valuable synthetic intermediate in organometallic chemistry and a potential building block for more complex molecules. This guide provides a comprehensive overview of the known properties, synthesis, and reactivity of **tetrakis(dimethoxyboryl)methane**, based on available scientific literature.

Chemical and Physical Properties

The physical and chemical properties of **tetrakis(dimethoxyboryl)methane** are summarized in the table below. It is a solid compound with a relatively low melting point. While some properties have been experimentally determined, others, such as the boiling point and density, are predicted values.

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₂₄ B ₄ O ₈	[1]
Molecular Weight	303.53 g/mol	
CAS Number	17936-80-0	
Appearance	Colorless crystals	[1]
Melting Point	76-78 °C (349-351 K)	[1]
Boiling Point	136.3 ± 40.0 °C (Predicted)	
Density	0.961 ± 0.06 g/cm ³ (Predicted)	
Solubility	Data not available	
Thermal Stability	Data not available	

Spectroscopic and Structural Data

The structural and spectroscopic properties of **tetrakis(dimethoxyboryl)methane** have been partially characterized. The crystal structure has been determined, and ¹¹B NMR data is available. However, experimental ¹H and ¹³C NMR data are not readily found in the surveyed literature.

Parameter	Data	Reference(s)
^{11}B NMR (in CCl_4)	δ 30.6 (singlet), referenced to $\text{BF}_3 \cdot \text{Et}_2\text{O}$	[1]
^1H NMR	Data not available	
^{13}C NMR	Data not available	
Crystal System	Orthorhombic	[1]
Space Group	Pbcn	[1]
Key Bond Lengths	C-B: 1.5876(16) Å and 1.5905(16) Å	[1]
Molecular Geometry	The central carbon atom exhibits a slightly distorted tetrahedral coordination geometry. The boron atoms have trigonal planar geometries.	[1]

Synthesis

Synthetic Route

Tetrakis(dimethoxyboryl)methane was first synthesized by Castle and Matteson in 1969. While the detailed experimental protocol from the original publication is not widely available, the synthesis is understood to proceed via the reaction of a suitable methanide precursor with a boron electrophile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. iucrdata.iucr.org [iucrdata.iucr.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tetrakis(dimethoxyboryl)methane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b091650#properties-of-tetrakis-dimethoxyboryl-methane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com